

Protoaescigenin: A Comprehensive Technical Guide to its Physical, Chemical, and Biological Characteristics

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Protoaescigenin

Cat. No.: B8773068

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For Researchers, Scientists, and Drug Development Professionals

Protoaescigenin is a triterpenoid sapogenin that forms the aglycone backbone of a complex mixture of saponins known as escins. These compounds are primarily isolated from the seeds of the horse chestnut tree (*Aesculus hippocastanum*) and are of significant pharmaceutical interest due to their anti-inflammatory, vasoprotective, and antioxidant properties. This document provides an in-depth overview of the physical and chemical properties of **protoaescigenin**, detailed experimental protocols for its characterization, and a summary of its biological activities.

Core Physical and Chemical Properties

The fundamental physicochemical characteristics of **protoaescigenin** are summarized below. This data is crucial for its identification, purification, and formulation in research and development settings.

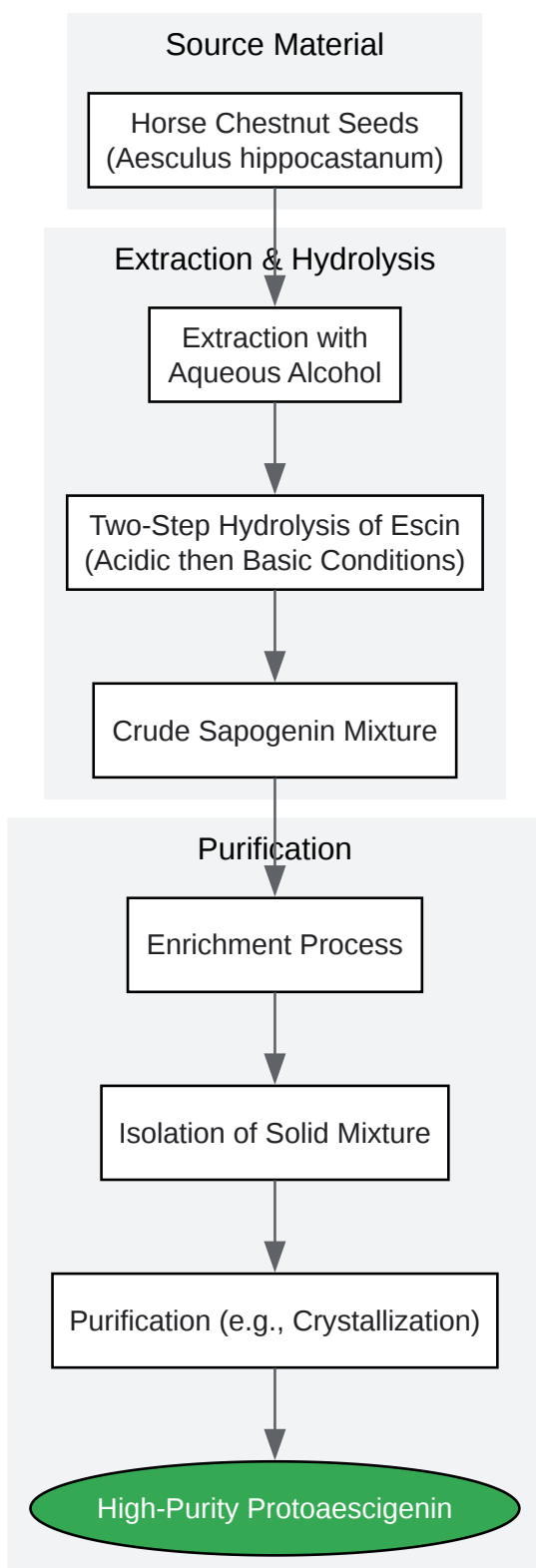
Property	Value	Reference
Molecular Formula	C ₃₀ H ₅₀ O ₆	[1][2]
Molecular Weight	506.7 g/mol	[2]
Exact Mass	506.360739 g/mol	[2]
IUPAC Name	(2S,3S,4S,4aR,6aR,6bS,8aS,11S,12aR,14bS)-2,3,4,8a,11-pentahydroxy-4,6a,6b,11,14b-pentamethyl-10-methylidene-2,3,4,4a,5,6,6a,6b,7,8,8a,9,10,11,12,12a,14,14a,14b-icosahydronicene-2-carbaldehyde	Inferred from structure
InChI	InChI=1S/C30H50O6/c1-25(2)13-18-17-7-8-20-26(3)11-10-21(33)27(4,15-31)19(26)9-12-28(20,5)29(17,6)14-22(34)30(18,16-32)24(36)23(25)35/h7,18-24,31-36H,8-16H2,1-6H3/t18-,19?,20?,21?,22-,23-,24-,26?,27?,28?,29+,30-/m1/s1	[2]
InChIKey	VKJLHZZPVLQJKG-JGNDMJPCSA-N	[2]
Synonyms	Protoescigenin, 3-beta,16-alpha,21-beta,22-alpha,24,28-hexahydroxy-olean-12-ene	[2]

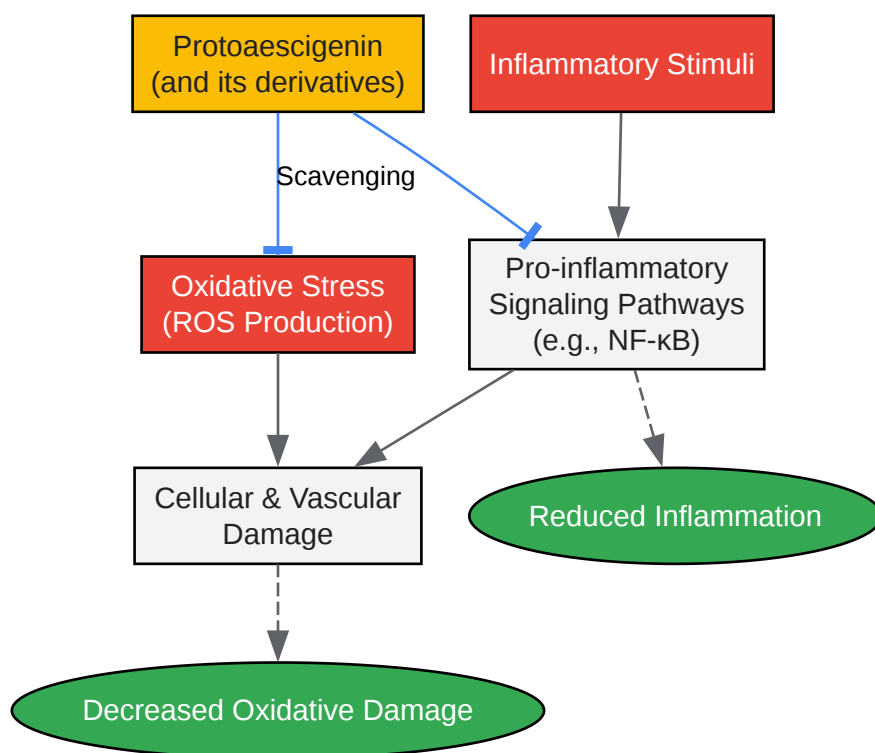
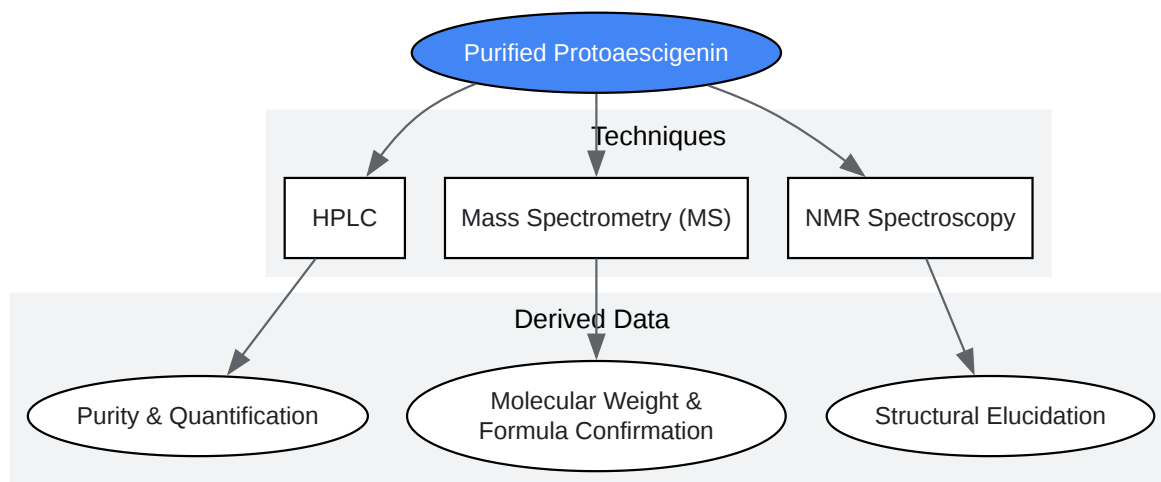
Experimental Protocols: Isolation, Purification, and Characterization

The characterization of **protoaescigenin** involves a multi-step process beginning with its liberation from the parent saponin mixture, followed by purification and subsequent analysis using various spectroscopic and chromatographic techniques.

Isolation and Purification

Protoaescigenin is not typically found in its free form in nature but is derived from the hydrolysis of escins. The general workflow for its preparation is outlined below.





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References

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- To cite this document: BenchChem. [Protoaescigenin: A Comprehensive Technical Guide to its Physical, Chemical, and Biological Characteristics]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b8773068#protoaescigenin-physical-and-chemical-properties-characterization>]

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